

(1H-Pyrazol-3-yl)methanol structure and IUPAC name

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Compound of Interest

Compound Name: (1H-Pyrazol-3-yl)methanol

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Technical Guide: (1H-Pyrazol-3-yl)methanol

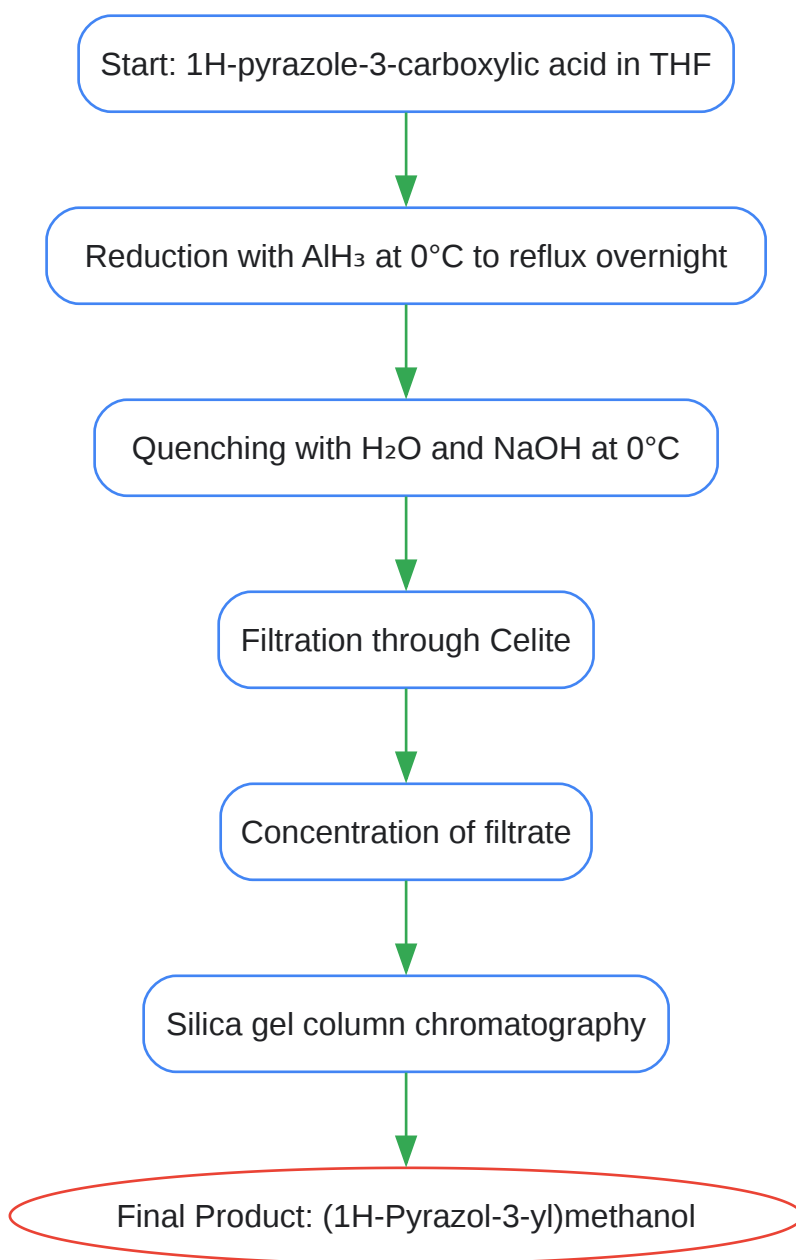
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **(1H-Pyrazol-3-yl)methanol**, a heterocyclic compound of interest in medicinal chemistry and materials science.

Chemical Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **(1H-Pyrazol-3-yl)methanol**. It consists of a pyrazole ring, which is a five-membered aromatic heterocycle with two adjacent nitrogen atoms, substituted at the 3-position with a hydroxymethyl group.

The chemical structure of **(1H-Pyrazol-3-yl)methanol** is represented by the following diagram:



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